

In-Depth Technical Guide: The Antifungal Mechanism of RI-331

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Compound of Interest

Compound Name: YGZ-331

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Core Antifungal Action: Inhibition of Amino Acid Biosynthesis

RI-331, an amino acid antibiotic identified as (S)-2-amino-5-hydroxy-4-oxopentanoic acid, exerts its antifungal activity through a highly specific mechanism that targets amino acid metabolism in susceptible fungi, such as *Saccharomyces cerevisiae*. The primary mode of action is the inhibition of protein synthesis. However, this is not a direct interaction with the ribosomal machinery. Instead, RI-331 acts as a potent inhibitor of a key enzyme in the biosynthetic pathway of several essential amino acids, leading to their depletion and a subsequent halt in protein production, ultimately resulting in cytostasis.^{[1][2][3]}

The selective toxicity of RI-331 against fungi is a key feature, attributed to the absence of the targeted metabolic pathway in mammalian cells. Mammals require threonine, methionine, and isoleucine as essential amino acids obtained from their diet, whereas fungi synthesize them *de novo*.^{[2][3]}

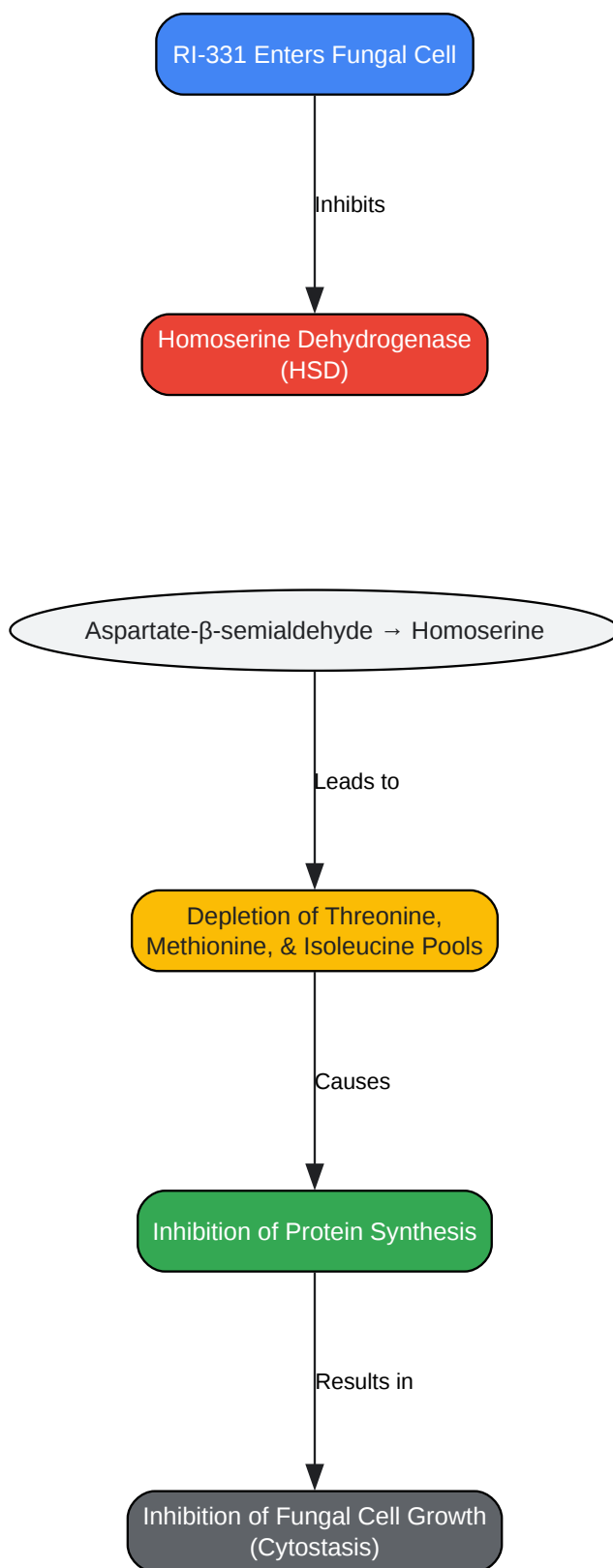
Molecular Target: Homoserine Dehydrogenase

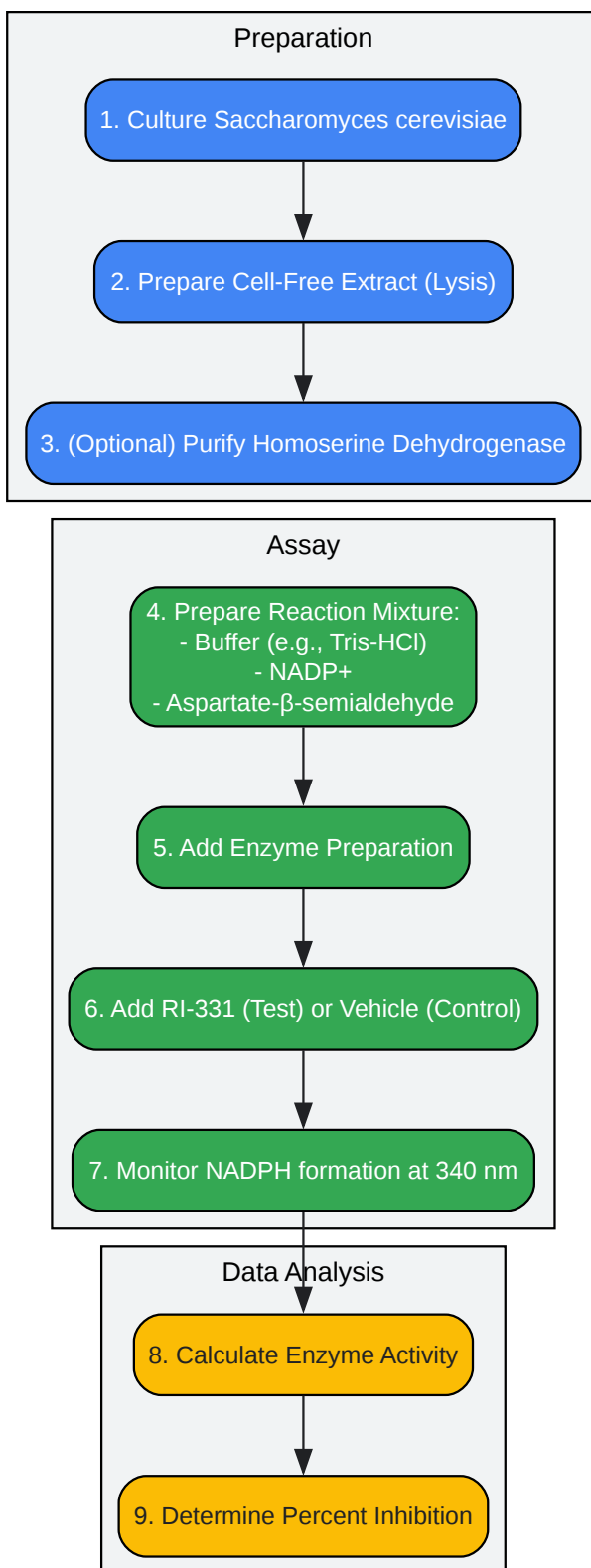
The specific molecular target of RI-331 is homoserine dehydrogenase (HSD) (EC 1.1.1.3).[3][4] This enzyme catalyzes the conversion of aspartate- β -semialdehyde to homoserine, a critical step in the common biosynthetic pathway of the aspartate family of amino acids, which includes threonine, methionine, and isoleucine.[3][4] By inactivating homoserine dehydrogenase, RI-331 effectively blocks the production of these vital protein building blocks.

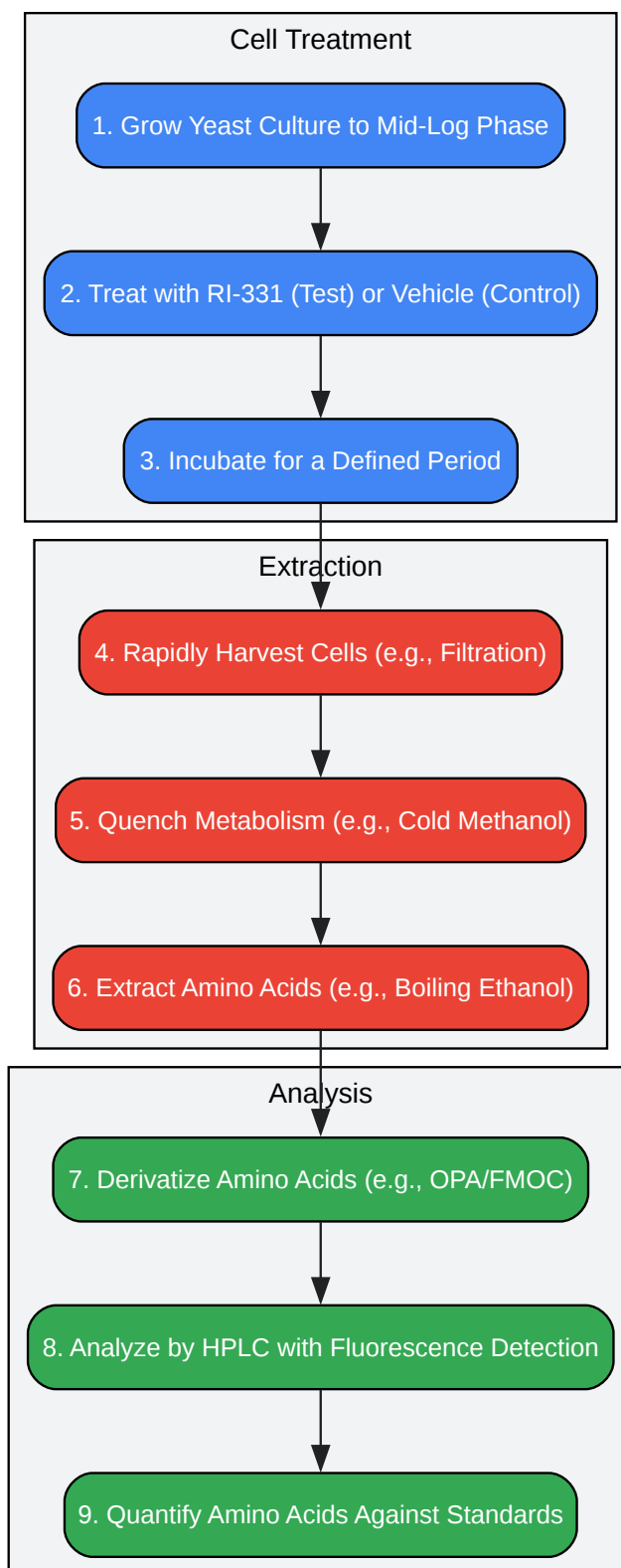
The inhibitory action of RI-331 on homoserine dehydrogenase is potent. While specific kinetic data is not extensively tabulated in the primary literature, studies indicate a strong, and likely irreversible, inactivation of the enzyme.[3]

Signaling Pathway and Cellular Effects

The antifungal cascade initiated by RI-331 can be visualized as a linear progression of events within the fungal cell.







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